

Application Notes and Protocols for Field Testing of IR3535 Against *Aedes aegypti*

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Compound of Interest

Compound Name: *Insect Repellent M 3535*

CAS No.: 95328-09-9

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals on conducting field efficacy studies of the insect repellent IR3535® against the yellow fever mosquito, *Aedes aegypti*. The methodologies are synthesized from established guidelines from the World Health Organization (WHO), the United States Environmental Protection Agency (EPA), and the American Society for Testing and Materials (ASTM), as well as from peer-reviewed field studies.

Introduction

IR3535 (Ethyl Butylacetylaminopropionate) is a widely used synthetic insect repellent with a favorable safety profile.^[1] Efficacy testing under field conditions is a critical step in the evaluation of topical repellent formulations containing IR3535. These protocols are designed to generate robust and comparable data on the protection time and overall effectiveness of IR3535-based products against *Aedes aegypti*.

Data Presentation: Efficacy of IR3535 Formulations

The following tables summarize quantitative data from field and laboratory studies evaluating the efficacy of IR3535 against *Aedes aegypti*.

Table 1: Protection Times of Various IR3535 Formulations against Aedes aegypti in a Field Study

Formulation Type	IR3535 Concentration	Mean Time to First Bite (hours:minutes)	Mean Time to Second Bite (hours:minutes)	Mean Time to Third Bite (hours:minutes)
Hydro-alcoholic spray	10%	5:20	6:50	7:40
Hydro-alcoholic spray	15%	6:10	7:15	8:05
Hydro-alcoholic spray	20%	6:50	7:40	8:35
Skin lotion	10%	5:45	7:00	7:50
Skin lotion	15%	6:20	7:25	8:15
Skin lotion	20%	6:40	7:35	8:25
Control (no repellent)	0%	0:26	0:46	0:59

Data synthesized from a field study conducted in Belo Horizonte, Brazil.[2]

Table 2: Comparative Mean Protection Times of IR3535 and DEET Cream Formulations against Aedes aegypti in a Laboratory Study

Repellent	Concentration	Mean Protection Time (minutes)
IR3535	10%	< 180
IR3535	20%	~ 180
DEET	10%	< 180
DEET	20%	~ 180

Data from arm-in-cage laboratory evaluations.[3][4]

Experimental Protocols

This section outlines the detailed methodologies for conducting a field evaluation of IR3535 repellents against *Aedes aegypti*. These protocols are based on internationally accepted guidelines such as the EPA's Product Performance Test Guidelines (OPPTS 810.3700) and ASTM's Standard Test Method E939-94.[5][6][7][8]

Study Site Selection and Preparation

- **Site Criteria:** Select field sites with natural populations of *Aedes aegypti*. [9] The biting pressure should be sufficient to challenge the repellent's efficacy.
- **Environmental Monitoring:** Record environmental conditions such as temperature, humidity, and wind speed throughout the study period, as these factors can influence mosquito activity and repellent performance.
- **Ethical Considerations:** This protocol involves human subjects and must be conducted in accordance with the ethical principles for medical research involving human subjects. Obtain approval from an Institutional Review Board (IRB) or a local ethics committee. All volunteers must provide written informed consent. [6]

Volunteer Recruitment and Inclusion Criteria

- **Subject Selection:** Recruit healthy adult volunteers of both sexes.
- **Inclusion Criteria:**
 - Age 18-60 years.
 - No known skin allergies or sensitivities to insect repellents or mosquito bites.
 - Willingness to refrain from using any scented lotions, perfumes, or soaps on the day of testing.
 - Ability to follow study instructions and provide informed consent.

- Exclusion Criteria:
 - Pregnant or breastfeeding women.
 - Individuals with a history of severe allergic reactions to insect bites.
 - Individuals with any active skin condition on the forearms.

Repellent Application

- Dosage: Apply the repellent formulation at a standardized rate, typically 1.0 ml per 600 cm² of skin surface area.[\[10\]](#)
- Application Area: The test is typically conducted on the forearms of the volunteers. Measure the surface area of each volunteer's forearm (from wrist to elbow) to calculate the precise amount of repellent to be applied.
- Procedure:
 - One forearm of the volunteer is treated with the IR3535 formulation (test arm).
 - The other forearm remains untreated and serves as the control.[\[4\]](#)
 - Evenly spread the formulation over the entire skin surface of the test arm.
 - Allow the repellent to dry for a specified period (e.g., 30 minutes) before exposure to mosquitoes.

Field Exposure and Data Collection

- Exposure Period: Volunteers expose their treated and untreated forearms to the natural mosquito population at the selected field site.
- Bite/Landing Collection:
 - Volunteers sit with their forearms exposed.
 - A trained observer continuously monitors the forearms for mosquito landings and bites.

- The primary endpoint is the Complete Protection Time (CPT), defined as the time from repellent application until the first confirmed bite on the treated arm. A confirmed bite is typically defined as a bite followed by another bite within a 30-minute period.[\[5\]](#)
- Record the time of the first, second, and third bites on both the treated and control arms.[\[2\]](#)
- The landing rate (number of mosquitoes landing per unit of time) on the control arm should be monitored to ensure adequate biting pressure.
- Data Recording: Use a standardized data sheet to record the following for each volunteer:
 - Volunteer ID
 - Repellent formulation and concentration
 - Time of repellent application
 - Time of the first, second, and third bites on both the treated and control arms
 - Number of landings on the control arm at regular intervals
 - Environmental conditions

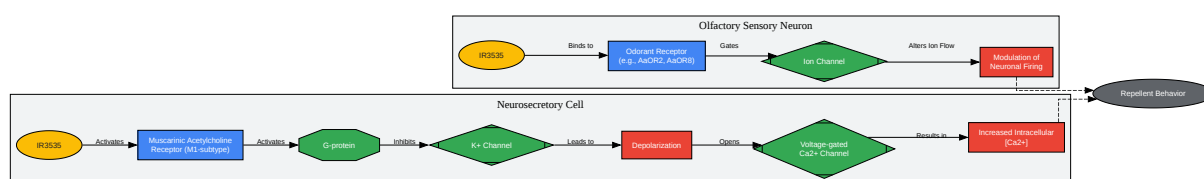
Data Analysis

- Calculate the mean and standard deviation of the Complete Protection Time (CPT) for each repellent formulation.
- Compare the CPTs of different formulations using appropriate statistical tests (e.g., ANOVA, t-test).
- Calculate the percentage of protection at different time points.

Mandatory Visualizations

Signaling Pathway of IR3535 in Mosquitoes

The repellent effect of IR3535 is mediated through interactions with the mosquito's sensory systems. One identified mechanism involves the activation of muscarinic acetylcholine receptors (mAChRs) in insect neurosecretory cells.[11][12] Additionally, IR3535 has been shown to modulate the activity of specific odorant receptors (ORs) in *Aedes aegypti*. [1][13][14]

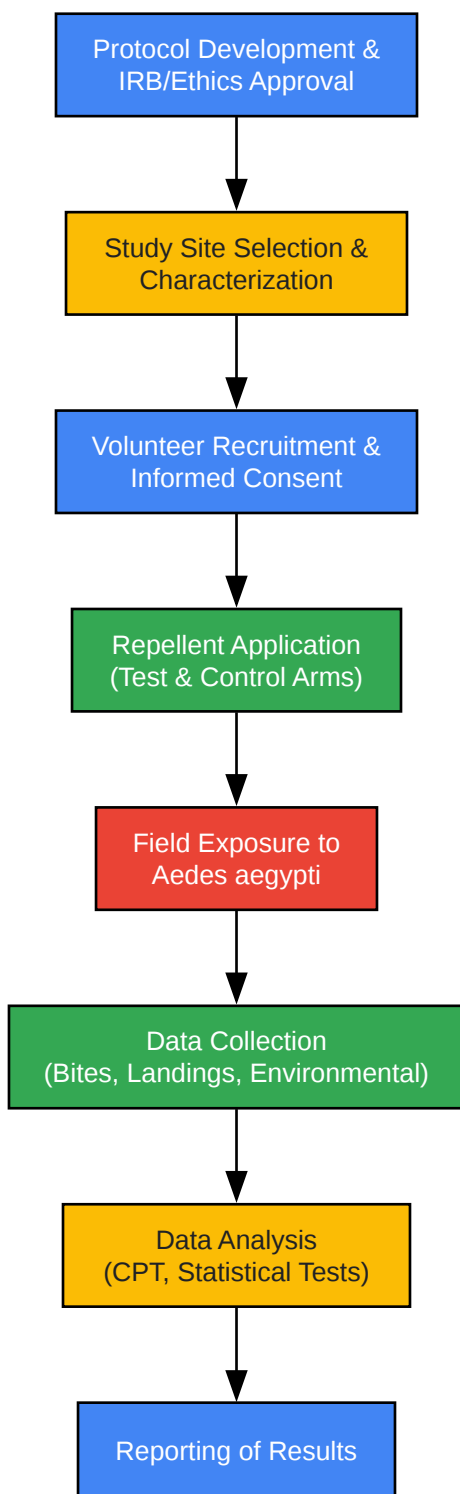


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Caption: Proposed signaling pathways for IR3535's repellent action in mosquitoes.

Experimental Workflow for Field Testing

The following diagram illustrates the logical flow of the field testing protocol.



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